

Comparative Analysis of Antibacterial Agent 185: A Novel Antimicrobial Peptide

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Compound of Interest

Compound Name: Antibacterial agent 185

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A comprehensive guide validating the antibacterial efficacy of the novel synthetic antimicrobial peptide (AMP), **Antibacterial Agent 185** (also referred to as WW-158), is now available for researchers, scientists, and drug development professionals. This guide provides a detailed comparison of its activity against other antimicrobial peptides, supported by experimental data, to aid in the evaluation of its therapeutic potential.

Antibacterial Agent 185 is a novel, synthetically designed antimicrobial peptide engineered for an optimal balance of hydrophilic and hydrophobic properties. This design contributes to its potent antimicrobial activity against a range of bacteria, including antibiotic-resistant strains.

Comparative Antibacterial Efficacy

The in vitro antibacterial activity of **Antibacterial Agent 185** was evaluated against both Gram-positive and Gram-negative bacteria and compared with Pexiganan, a well-characterized broad-spectrum antimicrobial peptide. Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) values were determined following standardized protocols.

Table 1: Comparative MIC and MBC Values of **Antibacterial Agent 185** and Pexiganan

Organism	Antibacterial Agent 185	Pexiganan
MIC (μM)	MBC (μM)	
Gram-Positive		
Staphylococcus aureus (ATCC 29215)	25[1]	25[1]
Methicillin-Resistant S. aureus (MRSA) (ATCC BAA-41)	35[1]	35[1]
Gram-Negative		
Escherichia coli (ATCC 25922)	30[1][2]	30[1][2]
Extended-Spectrum β-Lactamase E. coli (ESBL)	50[1][2]	50[1][2]
Pseudomonas aeruginosa	-	-

Note: Pexiganan data is presented as the MIC90 (MIC required to inhibit 90% of isolates) against a broad panel of clinical isolates[3]. Direct comparison of μM and μg/mL requires knowledge of the molecular weight of Pexiganan.

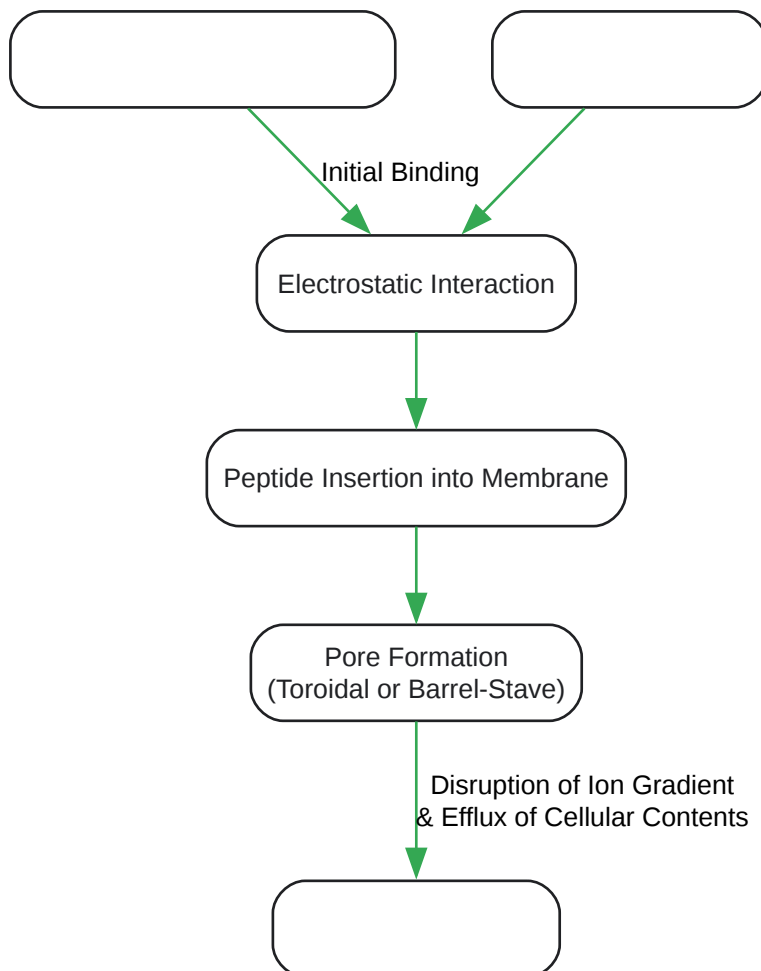
Synergistic Potential

Studies have indicated that **Antibacterial Agent 185** exhibits synergistic or additive effects when combined with conventional antibiotics. This suggests its potential utility in combination therapies to enhance efficacy and combat drug resistance.

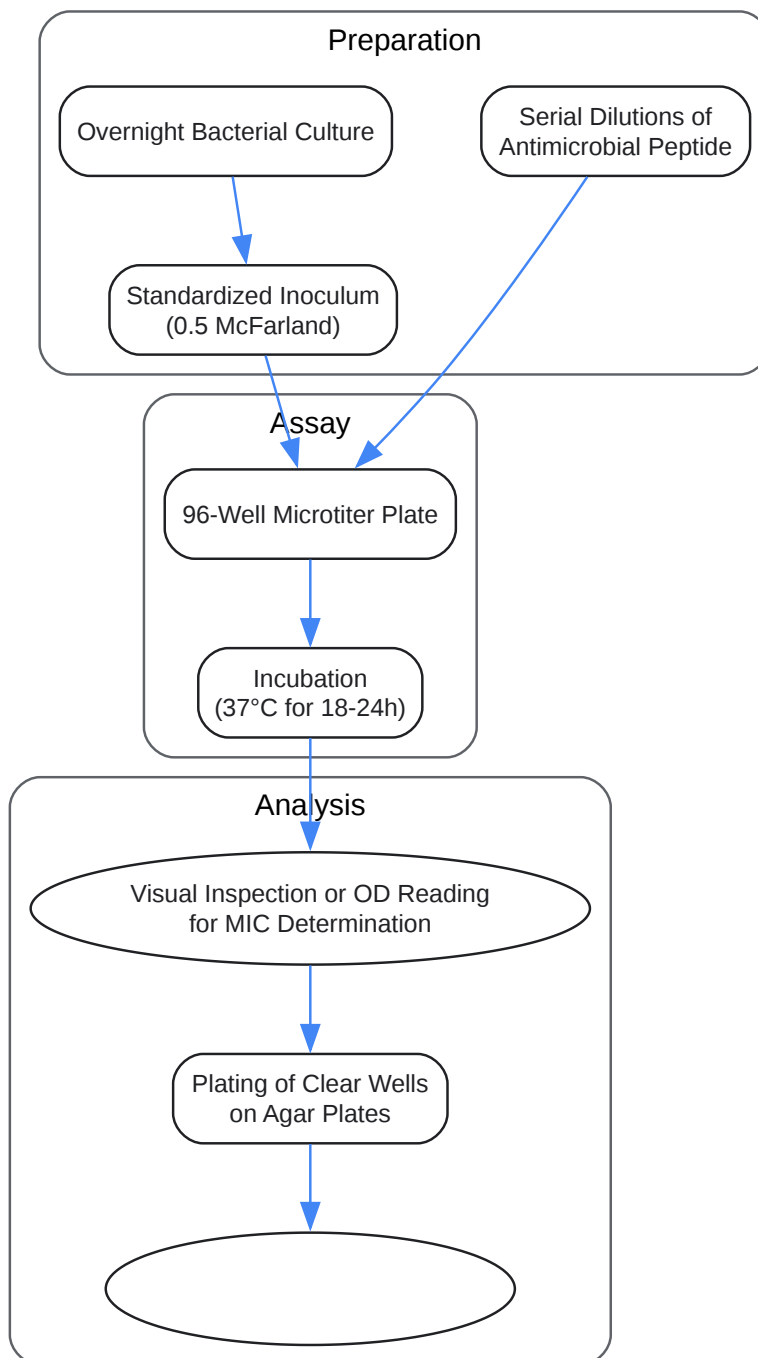
Mechanism of Action: A Focus on Membrane Disruption

Antimicrobial peptides, including **Antibacterial Agent 185**, primarily exert their bactericidal effects through the disruption of the bacterial cell membrane. The cationic nature of these peptides facilitates their interaction with the negatively charged components of the bacterial membrane, leading to pore formation and subsequent cell lysis.

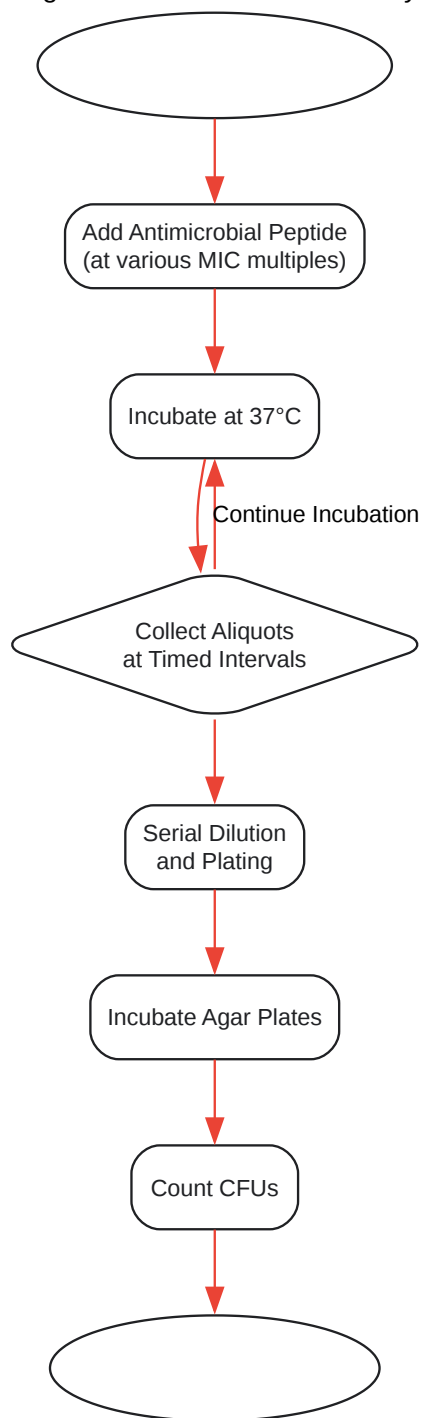
General Mechanism of Cationic Antimicrobial Peptides



Workflow for MIC and MBC Determination



Logical Flow of a Time-Kill Assay

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References

- 1. Study the activity of conjugated antimicrobial peptide WW-185 against clinically important bacteria [pharmacia.pensoft.net]
- 2. researchgate.net [researchgate.net]
- 3. In vitro antibacterial properties of pexiganan, an analog of magainin - PubMed [pubmed.ncbi.nlm.nih.gov]
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